

In Vitro Studies of Abi-DZ-1: Information Not Available

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Compound of Interest

Compound Name: Abi-DZ-1

Cat. No.: B12386840

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A comprehensive search for preliminary in vitro studies of a compound designated "**Abi-DZ-1**" has yielded no specific results. The scientific literature and public databases accessed do not contain information on a substance with this identifier.

The search results primarily provided information on the protein Abl interactor 1 (Abi-1), a distinct molecular entity. Abi-1 is a protein involved in the regulation of actin dynamics, cell motility, and various signaling pathways.^{[1][2]} It has been shown to interact with the Abl tyrosine kinase and is a component of the WAVE regulatory complex, playing a role in actin polymerization.^{[1][2]}

Studies on Abi-1 have detailed its interactions with other proteins such as WAVE-1 and Syntaxin-1, and its involvement in signaling pathways related to cell adhesion and migration.^[1] For instance, Abi-1 has been implicated in $\alpha 4$ integrin-mediated signaling.

It is possible that "**Abi-DZ-1**" is an internal code name for a novel compound that has not yet been disclosed in published research, or the designation may contain a typographical error.

Without any available data on "**Abi-DZ-1**," it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams. Further clarification on the identity of "**Abi-DZ-1**" is required to proceed with a detailed scientific summary.

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References

- 1. Abl-interactor-1 (Abi1) has a role in cardiovascular and placental development and is a binding partner of the $\alpha 4$ integrin - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Abl Interactor 1 (Abi-1) Wave-Binding and SNARE Domains Regulate Its Nucleocytoplasmic Shuttling, Lamellipodium Localization, and Wave-1 Levels - PMC [pmc.ncbi.nlm.nih.gov]
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